

# An In-depth Technical Guide to 4-(2-Phenylethoxy)benzoic Acid

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## Compound of Interest

Compound Name: 4-(2-Phenylethoxy)benzoic acid

Cat. No.: B183611

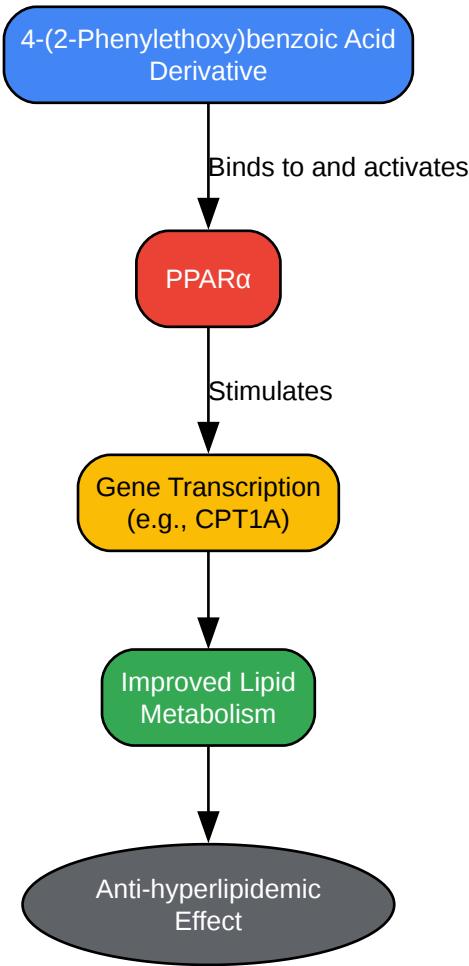
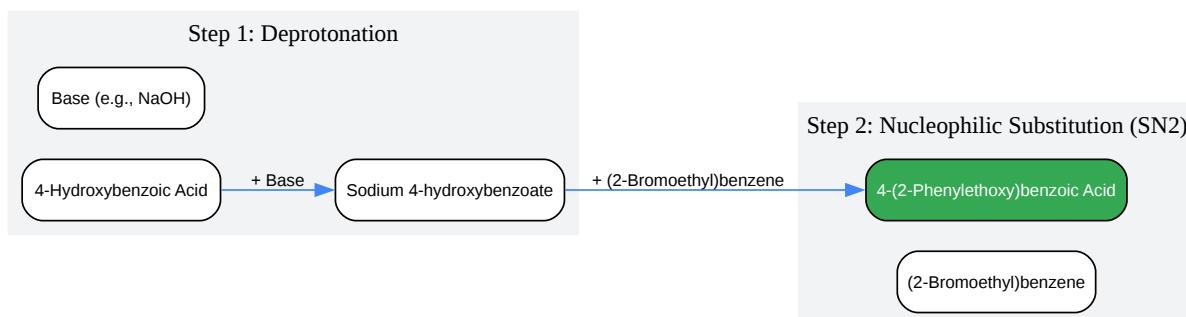
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This guide provides a comprehensive overview of **4-(2-phenylethoxy)benzoic acid**, a versatile organic compound with significant potential in medicinal chemistry and materials science. We will delve into its synthesis, physicochemical properties, and key applications, offering field-proven insights and detailed experimental protocols for researchers, scientists, and drug development professionals.

## Introduction: Unveiling 4-(2-Phenylethoxy)benzoic Acid

**4-(2-Phenylethoxy)benzoic acid** is an aromatic carboxylic acid characterized by a benzoic acid core linked to a phenethyl group via an ether bond. This unique molecular architecture, combining a rigid aromatic scaffold with a flexible ether linkage, imparts a range of interesting chemical and physical properties, making it a valuable building block in various scientific domains.

Molecular Structure:



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